Advanced Coupling Protocols for (4-Amino-2-fluorophenyl)methanol

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Compound of Interest

Compound Name:	*(4-Amino-2-fluorophenyl)methanol*
CAS No.:	*840501-15-7*
Cat. No.:	*B1499550*

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Introduction: The Fluorine Effect in Bifunctional Scaffolds

(4-Amino-2-fluorophenyl)methanol (CAS 79670-16-1) is a high-value building block in medicinal chemistry, distinct from its non-fluorinated analogue (4-aminobenzyl alcohol) due to the electronic and steric influence of the ortho-fluorine atom.

This scaffold serves two critical roles in drug design:

- Pharmacophore Modulation: The fluorine atom at the 2-position exerts an inductive electron-withdrawing effect (-I), lowering the pKa of the aniline nitrogen (approx. pKa ~3.5–4.0 compared to ~4.6 for unsubstituted aniline). This modulates metabolic stability by blocking ortho-oxidation and altering the hydrogen-bond donor capability of the amine.
- Self-Immolative Linkers: In Antibody-Drug Conjugates (ADCs), this moiety functions as a spacer.[1] The enzymatic cleavage of an amide/carbamate at the aniline triggers a 1,6-elimination of the benzyl alcohol, releasing the payload. The 2-fluoro substituent tunes the kinetics of this elimination.

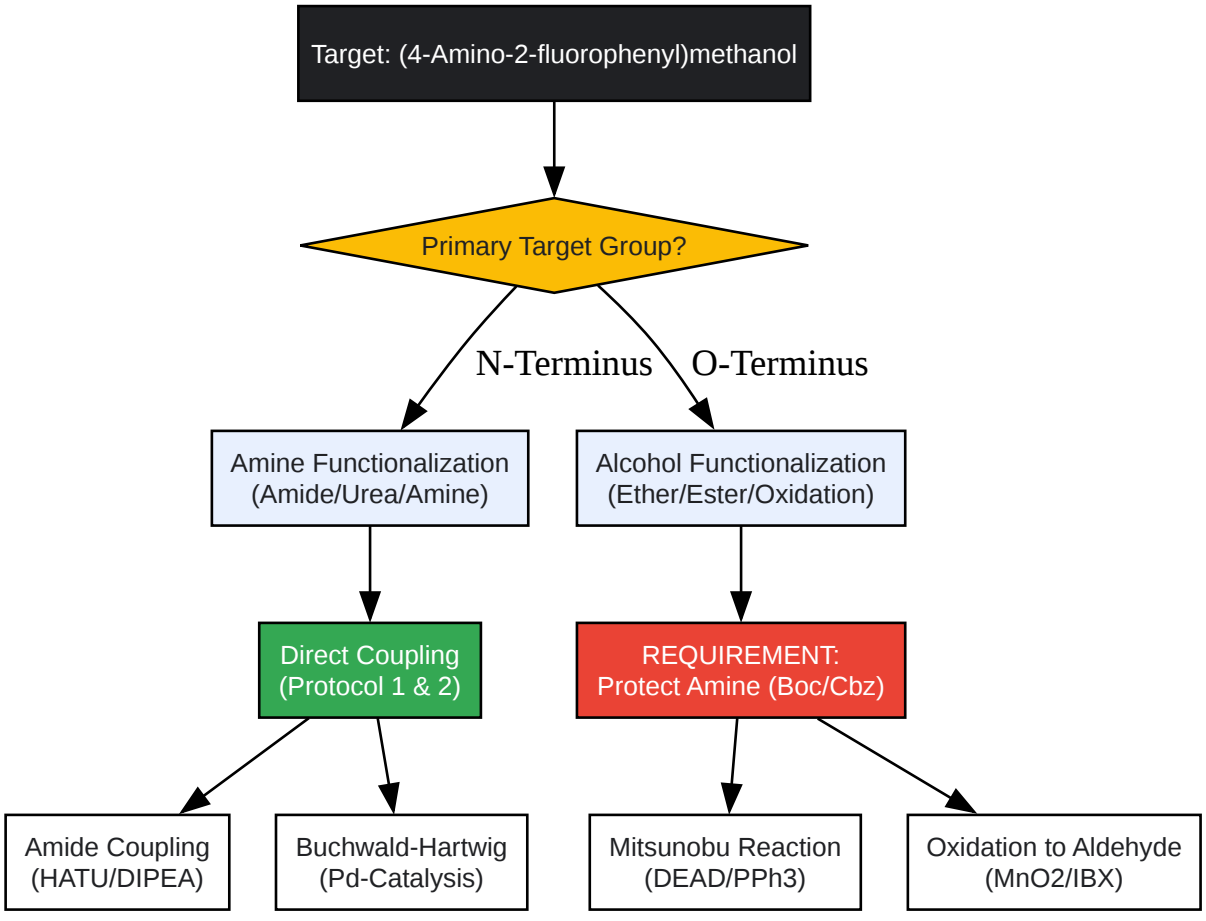
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This guide provides field-proven protocols for coupling this substrate, addressing the specific challenges posed by its reduced nucleophilicity and latent reactivity.

Strategic Chemoselectivity: Amine vs. Alcohol[1]

The primary synthetic challenge is differentiating the nucleophilic aniline ($Ar\text{-}NH_2$) from the benzyl alcohol ($Ar\text{-}CH_2OH$). While the amine is kinetically more nucleophilic, the electron-withdrawing fluorine reduces this gap compared to non-fluorinated analogues.

Decision Matrix: Functionalization Strategy



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Figure 1: Strategic workflow for chemoselective functionalization. Note that O-functionalization almost invariably requires N-protection to prevent polymerization or competitive N-alkylation.[1]

Protocol 1: Chemoselective Amide Coupling

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Objective: Acylation of the aniline without protecting the benzyl alcohol.

Challenge: The 2-fluoro group deactivates the aniline. Standard EDC/NHS coupling may be sluggish, leading to ester formation at the benzyl alcohol (O-acylation) if the reaction is forced with heat or excess reagent.

Solution: Use HATU as a high-velocity coupling agent to favor kinetic control (N-acylation) over thermodynamic equilibration.[1]

Materials

- Substrate: **(4-Amino-2-fluorophenyl)methanol** (1.0 eq)
- Carboxylic Acid: R-COOH (1.1 eq)[1]
- Coupling Agent: HATU (1.1 eq)[1]
- Base: DIPEA (N,N-Diisopropylethylamine) (2.5 eq)[1]
- Solvent: DMF (Anhydrous)[1]
- Quench: Saturated $NaHCO_3$

Step-by-Step Procedure

- Activation: In a flame-dried flask, dissolve the Carboxylic Acid (1.1 eq) in anhydrous DMF (0.2 M concentration).
- Base Addition: Add DIPEA (2.5 eq) and stir for 5 minutes under N_2.
- Coupling Agent: Add HATU (1.1 eq) in one portion. Stir for 1-2 minutes until the solution turns yellow/orange (activated ester formation).
- Substrate Addition: Add **(4-Amino-2-fluorophenyl)methanol** (1.0 eq) solid or dissolved in minimal DMF.
- Reaction: Stir at Room Temperature (20–25°C).
  - Critical Control Point: Do NOT heat. Heating promotes O-acylation.

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- Monitoring: Monitor by LC-MS. The 2-F aniline is slower; reaction typically requires 4–16 hours.

- Work-up: Dilute with EtOAc. Wash sequence:
  - 1x Sat. $NaHCO_3$ (removes unreacted acid/HATU byproducts).[1]
  - 1x Water.
  - 1x Brine.
- Purification: Flash chromatography (DCM/MeOH gradient).

Validation Data:

- Target: Amide peak (LC-MS).
- Impurity: Ester byproduct (typically +1 mass unit difference if R is same, but distinct retention time).[1] The ester usually elutes after the amide in reverse-phase HPLC.

Protocol 2: Buchwald-Hartwig Amination

Objective: C-N bond formation with Aryl Halides.

Challenge: The benzyl alcohol proton is acidic (pKa ~15). Strong bases (NaOtBu) used in standard Buchwald protocols can deprotonate the alcohol, leading to O-arylation or catalyst poisoning via alkoxide binding.[1]

Solution: Use a weak base system (Carbonate or Phosphate) and a ligand capable of coupling deactivated anilines.

Materials

- Amine: **(4-Amino-2-fluorophenyl)methanol** (1.2 eq)[1]
- Electrophile: Aryl Bromide/Iodide (1.0 eq)
- Catalyst: $Pd_2(dba)_3$ (2 mol%) or $Pd(OAc)_2$[1]

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- Ligand:BrettPhos or XPhos (4-6 mol%)[1]
  - Rationale: BrettPhos is privileged for primary anilines and resists inhibition by alcohol functionalities.
- Base:K_3PO_4 (finely ground, 2.0 eq) or Cs_2CO_3. Avoid NaOtBu.
- Solvent: t-Amyl alcohol or Dioxane (degassed).[1]

Step-by-Step Procedure

- Prep: Charge a reaction vial with Aryl Halide, Amine, Base, Pd source, and Ligand.
- Inert Atmosphere: Evacuate and backfill with Argon (3 cycles). Oxygen is detrimental to the phosphine ligand.
- Solvent: Add degassed solvent (0.15 M).
- Reaction: Heat to 80–100°C.
  - Note: The 2-F substituent creates steric hindrance and electronic deactivation. Higher temperatures are justified here compared to amide coupling because O-arylation is less kinetically favorable than N-arylation with these specific ligands.
- Work-up: Filter through a Celite pad to remove inorganic salts and Palladium black. Concentrate and purify.

Protocol 3: Synthesis of Quinazoline Scaffolds

Objective: Cyclization to form Kinase Inhibitor cores (e.g., Aurora Kinase B inhibitors).[1]

Mechanism: The aniline nitrogen attacks an electrophilic carbon (nitrile/formamidine), followed by cyclization involving the ortho-position (if functionalized) or simply using the aniline as the attachment point to a pre-formed bicycle.

Scenario: Coupling to a 4-chloroquinazoline core (SNAr).

Procedure

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- Reagents: 4-Chloro-6,7-dimethoxyquinazoline (1.0 eq) + **(4-Amino-2-fluorophenyl)methanol** (1.1 eq).
- Solvent: Isopropanol (iPrOH).
- Conditions: Reflux (85°C) for 3–6 hours.
- Isolation: The product often precipitates as the Hydrochloride salt upon cooling.
- Filtration: Filter the solid, wash with cold iPrOH and Et_2O.
    - Advantage:[1][2][3][4] This method avoids chromatography.[5] The HCl generated catalyzes the reaction and protects the basic quinazoline nitrogen.

Application Note: Self-Immolative Linker Design

Context: In ADCs, this molecule links a cytotoxic payload to a protease-cleavable peptide (e.g., Val-Cit-PABC).[1]

Mechanism:

- Attachment: The benzyl alcohol is activated (e.g., with bis(4-nitrophenyl)carbonate) to form a carbonate with the drug payload.
- Trigger: The aniline is acylated with the peptide linker.
- Release: Protease cleaves the peptide-aniline bond. The free aniline electron pair donates into the ring, expelling the payload and CO_2 via a 1,6-elimination (quinone methide formation).[1]

Impact of 2-Fluoro: The fluorine atom destabilizes the transition state of the 1,6-elimination slightly compared to the H-analog, potentially slowing down the release kinetics. This is a design feature used to fine-tune the stability of the linker in plasma versus the lysosome.

Analytical Standards & Troubleshooting

NMR Characterization[1][7]

- 1H NMR (DMSO-d6):

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- -NH_2: Broad singlet around δ 5.0–5.5 ppm (shifts downfield if acylated).[1]
- -CH_2OH: Doublet around δ 4.4 ppm (methylene) and triplet around δ 5.1 ppm (hydroxyl proton).[1]
- Aromatic: The 2-F substituent creates complex splitting patterns. Look for the triplet of doublets for the proton adjacent to Fluorine.

- 19F NMR:
  - Diagnostic signal typically around -120 to -130 ppm. This is the definitive check for the integrity of the fluorinated ring.

Quantitative Data Summary

Parameter	Value / Condition	Note
Molecular Weight	141.14 g/mol	
pKa (Aniline)	~3.8 (Est.)	Lower than 4-aminobenzyl alcohol (4.[1]6)
Solubility	DMSO, MeOH, EtOAc	Poor in Hexanes/Water
Preferred Coupling	HATU / DIPEA	Avoid EDC for difficult acids
Preferred Base (Pd)	K_3PO_4 / Cs_2CO_3	Avoid NaOtBu (Alkoxide risk)
Storage	< -20°C, Dark	Air/Light sensitive (oxidation risk)

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